

Health and safety information for N-Ethyl-4-nitroaniline

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Compound of Interest

Compound Name: **N-Ethyl-4-nitroaniline**

Cat. No.: **B181198**

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An In-depth Technical Guide to the Health and Safety of **N-Ethyl-4-nitroaniline**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive health and safety information for **N-Ethyl-4-nitroaniline**, intended for use by professionals in research and development. The following sections detail the compound's properties, hazards, and the necessary precautions for safe handling.

Chemical and Physical Properties

N-Ethyl-4-nitroaniline is a synthetic organic compound used as a propellant stabilizer and a building block in chemical synthesis.^[1] It appears as yellow crystals with a blue-violet luster or as a purple-black crystalline solid.^{[1][2]}

Table 1: Physical and Chemical Properties of **N-Ethyl-4-nitroaniline**

Property	Value	Source
Molecular Formula	C8H10N2O2	[1] [2]
Molecular Weight	166.18 g/mol	[1] [2]
Appearance	Yellow crystals with blue-violet luster or purple-black crystalline solid	[1] [2]
Melting Point	96-98 °C	[1]
Boiling Point	302.3 ± 25.0 °C (Predicted)	[1]
Density	1.210 ± 0.06 g/cm³ (Predicted)	[1]
pKa	0.98 ± 0.32 (Predicted)	[1]
Stability	Stable, but may be sensitive to prolonged exposure to air.	[1] [2]

Hazard Identification and Classification

N-Ethyl-4-nitroaniline is classified as a hazardous substance. The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides the following hazard statements based on available data.

Table 2: GHS Hazard Classification for **N-Ethyl-4-nitroaniline**

Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific target organ toxicity — Single exposure	Category 3	H335: May cause respiratory irritation

Source: Aggregated GHS information from multiple sources.[\[2\]](#)

Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **N-Ethyl-4-nitroaniline** are not publicly available in the provided search results. The hazard classifications are based on data submitted to regulatory bodies like the European Chemicals Agency (ECHA). These studies are typically conducted according to standardized OECD guidelines for testing of chemicals.

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and ensure safety.

Handling:

- Avoid contact with skin and eyes.[\[3\]](#)
- Avoid the formation of dust and aerosols.[\[3\]](#)
- Use only in a well-ventilated area, preferably within a chemical fume hood.[\[4\]](#)[\[5\]](#)
- Do not eat, drink, or smoke when using this product.[\[4\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[4\]](#)

Storage:

- Store in a cool, dry, and well-ventilated place.[4][5]
- Keep the container tightly closed.[4]
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[1]

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling **N-Ethyl-4-nitroaniline**:

Table 3: Recommended Personal Protective Equipment

Body Part	Protection	Specifications
Eyes/Face	Safety goggles or face shield	Must be worn to protect against splashes and dust.[5]
Skin	Chemical-resistant gloves and lab coat	Nitrile or neoprene gloves are recommended. A lab coat or chemical-resistant coveralls should be worn to prevent skin contact.[5]
Respiratory	NIOSH/MSHA approved respirator	Recommended when working outside of a fume hood or if dust is generated.[5]

First Aid Measures

In case of exposure, follow these first aid procedures immediately.

Table 4: First Aid Measures for **N-Ethyl-4-nitroaniline** Exposure

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15-20 minutes, removing contact lenses if present. Seek immediate medical attention.[2] [4]
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. If skin irritation persists, seek medical attention.[2][4]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[2][4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[3][4]

Fire Fighting Measures

N-Ethyl-4-nitroaniline is probably combustible, though flash point data is not available.[1][2]

- Suitable Extinguishing Media: Use a dry chemical, carbon dioxide, or Halon extinguisher.[2]
[6] Water spray, alcohol-resistant foam are also acceptable.[3]
- Hazardous Combustion Products: Fires may produce toxic oxides of nitrogen and carbon.[3]
- Firefighting Precautions: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[4]

Accidental Release Measures

In the event of a spill, follow these procedures:

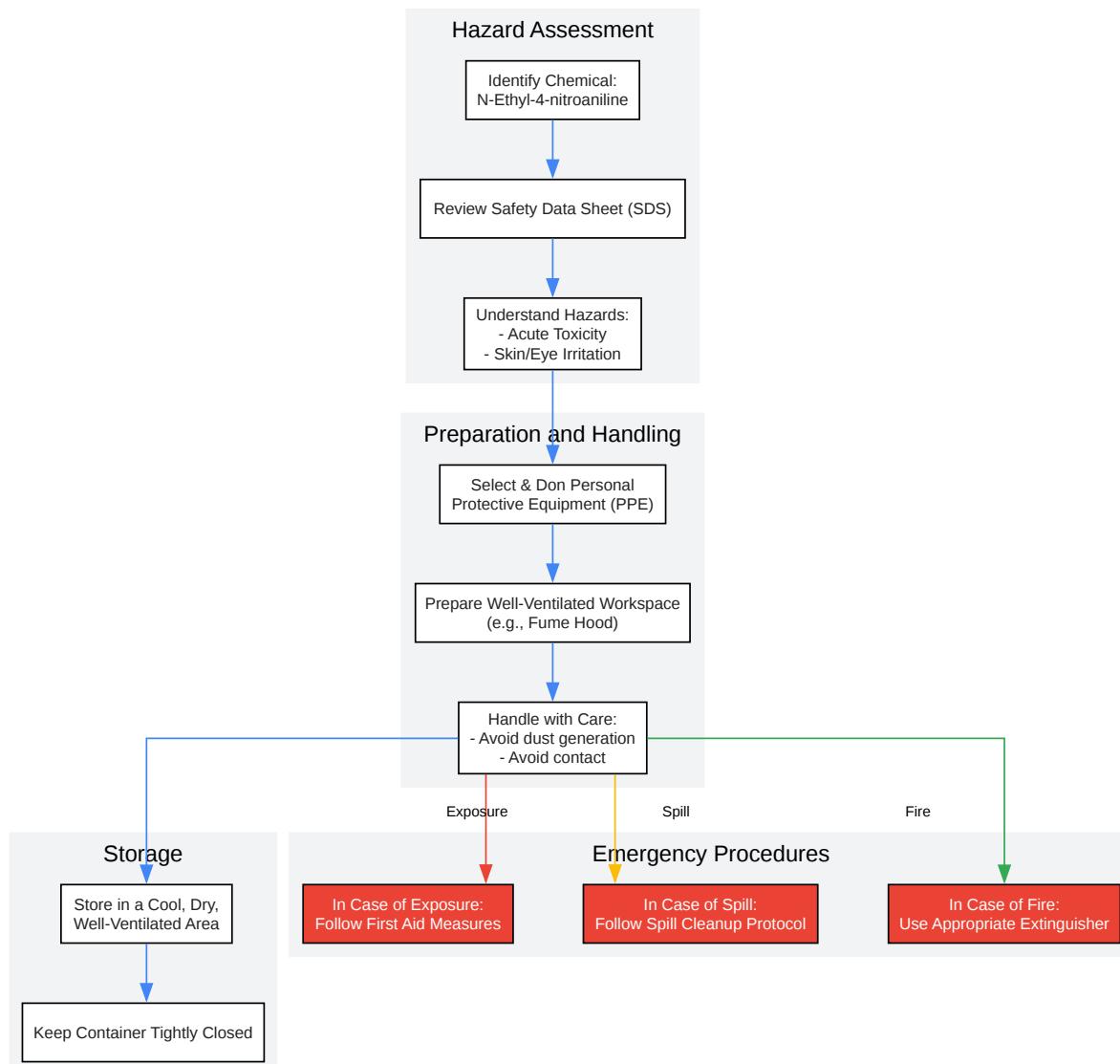
- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate personal protective equipment.[3]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[3]
- Methods for Cleaning Up: For small spills, dampen the solid material with 60-70% ethanol and transfer it to a suitable container for disposal.[6][7] Use absorbent paper dampened with ethanol to pick up any remaining material.[6][7]

Stability and Reactivity

- Reactivity: **N-Ethyl-4-nitroaniline** is a basic compound and reacts exothermically with acids. [1][2] It may be incompatible with isocyanates, halogenated organics, peroxides, phenols (acidic), epoxides, anhydrides, and acid halides.[1][2] Reaction with strong reducing agents may generate flammable hydrogen gas.[1][2]
- Chemical Stability: The compound is stable but may be sensitive to prolonged exposure to air.[1][2] It is incompatible with strong oxidizing agents and strong bases.[1]

Logical Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **N-Ethyl-4-nitroaniline**, from initial assessment to emergency response.

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Caption: Logical workflow for the safe handling of **N-Ethyl-4-nitroaniline**.

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